

# Essential Safety and Logistical Information for Handling Hydroxyprogesterone Caproate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hydroxy progesterone caproate*

Cat. No.: *B13414740*

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This guide provides crucial procedural information for the safe handling and disposal of Hydroxyprogesterone caproate. Adherence to these protocols is essential to mitigate risks and ensure a safe laboratory environment. Hydroxyprogesterone caproate is classified as a hazardous substance, necessitating stringent safety measures.[\[1\]](#)

## Hazard Identification and Classification

Hydroxyprogesterone caproate poses several health and environmental risks. It is suspected of causing cancer and may damage fertility or the unborn child.[\[2\]](#)[\[3\]](#) It is also known to cause skin and eye irritation and is very toxic to aquatic life with long-lasting effects.[\[2\]](#)

Hazard Classification	Description	GHS Hazard Statement
Carcinogenicity	Suspected of causing cancer. <a href="#">[2]</a>	H351
Reproductive Toxicity	May damage fertility or the unborn child. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	H360
Skin Irritation	Causes skin irritation. <a href="#">[2]</a>	H315
Eye Irritation	Causes eye irritation. <a href="#">[2]</a>	H320
Aquatic Hazard (Acute)	Very toxic to aquatic life. <a href="#">[2]</a>	H400
Aquatic Hazard (Chronic)	Toxic to aquatic life with long lasting effects. <a href="#">[2]</a>	H411

## Occupational Exposure Limits

Currently, there are no established occupational exposure limits (e.g., ACGIH TLV, OSHA PEL) from manufacturers, suppliers, or advisory agencies for Hydroxyprogesterone caproate.[\[2\]](#)[\[5\]](#)[\[6\]](#) Therefore, exposure should be minimized to the lowest possible level through engineering controls and personal protective equipment.

## Operational Plan: Personal Protective Equipment (PPE) and Handling

A comprehensive approach combining engineering controls, safe work practices, and appropriate PPE is required.

## Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area.[\[1\]](#)[\[5\]](#) Use of appropriate exhaust ventilation, such as a chemical fume hood, is recommended to avoid the formation and inhalation of dusts, mists, or aerosols.[\[5\]](#)
- Safety Stations: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[\[2\]](#)[\[5\]](#)

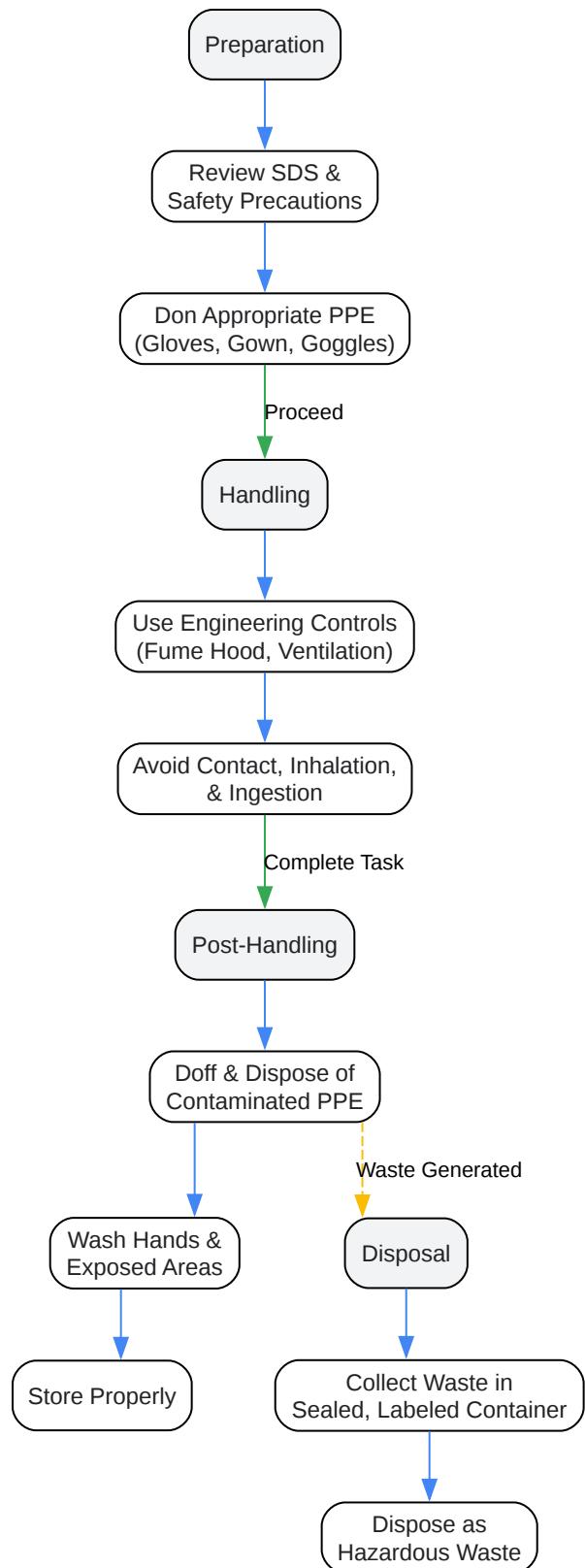
## Recommended Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is mandatory to prevent direct contact with the substance.

Body Part	PPE Specification	Rationale and Source
Hands	Wear protective, chemically resistant gloves.[2][5]	Prevents skin contact and irritation.
Body	Wear suitable protective clothing.[2][5] Chemically resistant materials and fabrics are recommended.[2]	Protects skin from accidental splashes or spills.
Eyes/Face	Wear chemical safety goggles or a face shield.[2][5][7]	Prevents eye irritation from splashes or aerosols.
Respiratory	Use an approved respirator if exposure limits are exceeded, irritation is experienced, or ventilation is inadequate.[2][5]	Prevents inhalation of hazardous particles or vapors.

## Procedural Handling Protocol

- Preparation: Before handling, read and understand all safety precautions from the Safety Data Sheet (SDS).[2][3] Ensure all necessary PPE is available and in good condition.
- Handling: Avoid all personal contact, including inhalation and contact with skin and eyes.[1][5] Do not eat, drink, or smoke in the handling area.[2]
- Post-Handling: After handling, wash hands, forearms, and other exposed areas thoroughly with mild soap and water.[2] Take off contaminated clothing and wash it before reuse.[2]
- Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials such as strong acids, bases, and oxidizing agents.[2][5] Keep containers tightly closed and store upright in their original box to protect from light.[2][8] The recommended storage temperature is 20°C to 25°C (68°F to 77°F).[2][8] Do not refrigerate or freeze.[2]

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Caption: Workflow for Safe Handling of Hydroxyprogesterone Caproate.

# Disposal and Spill Management Plan

Proper disposal and spill containment are critical to prevent environmental contamination and personnel exposure.

## Spill Response Protocol

- Evacuate: Evacuate unnecessary personnel from the spill area.[2]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spillage from entering drains or water courses.[1][5]
- Protect: Equip the cleanup crew with proper personal protective equipment (PPE), including respiratory protection, gloves, protective clothing, and eye protection.[2]
- Clean-up: Clean up spills immediately.[2] For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[5] For solid spills, use dry clean-up procedures and avoid generating dust.[1]
- Collect: Transfer the spilled material and absorbent into a suitable, sealed container for disposal.[2]
- Decontaminate: Decontaminate the spill area and equipment.
- Report: Contact competent authorities after a significant spill.[2]

## Waste Disposal Plan

All waste containing Hydroxyprogesterone caproate must be treated as hazardous waste.

- Segregation: Do not mix with non-hazardous waste.
- Containment: Collect all waste, including contaminated PPE and cleaning materials, in clearly labeled, sealed containers.
- Disposal: Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.[1][2] Avoid release to the environment.[1][2]

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Hydroxyprogesterone Caproate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13414740#personal-protective-equipment-for-handling-hydroxy-progesterone-caproate>

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